

# Chemical Identity and Properties of 2-Methoxybutane

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## Compound Focus: (S)-2-methoxy-butane

CAS No.: 66610-39-7

Cat. No.: S8537833

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The table below summarizes the key identifiers and calculated physicochemical properties of 2-methoxybutane that are relevant for GC-MS method development. [1] [2] [3]

Property	Value
Common Name	2-Methoxybutane, Methyl sec-butyl ether [1]
CAS Registry Number	6795-87-5 [3]
Molecular Formula	C <sub>5</sub> H <sub>12</sub> O [1]
Average Molecular Mass	88.15 Da [1]
Monoisotopic Mass	88.088815 Da [1]
Boiling Point	332.20 K - 334.00 K (59.05 °C - 60.85 °C) [2]
Ionization Energy (IE)	9.21 ± 0.07 eV [2]

## GC-MS Analysis Protocol for Volatile Compounds

This protocol is designed for the detection and identification of volatile organic compounds like 2-methoxybutane, drawing from standard practices in the field. [4] [5] [6]

## Sample Preparation

- **Liquid Samples:** Dilute the sample in a suitable volatile solvent such as dichloromethane or hexane. A typical dilution factor is 1:100 (v/v), which should be optimized based on expected concentration. [7]
- **Solid Samples:** Employ techniques like **Purge and Trap (P&T)** for optimal recovery of volatile analytes. The sample is mixed with water in an airtight chamber, and an inert gas (e.g., Nitrogen) purges the volatile compounds onto an adsorbent trap. The trap is then heated to desorb the compounds onto the GC column. [4]
- **Use of Internal Standards:** For precise quantitative analysis, use a stable isotope-labeled internal standard if available. This standard is added to the sample immediately after extraction to correct for losses during preparation and matrix effects during analysis. [7]

## Instrumental Configuration

The table below outlines the key instrument parameters to use as a starting point. [4] [6] [7]

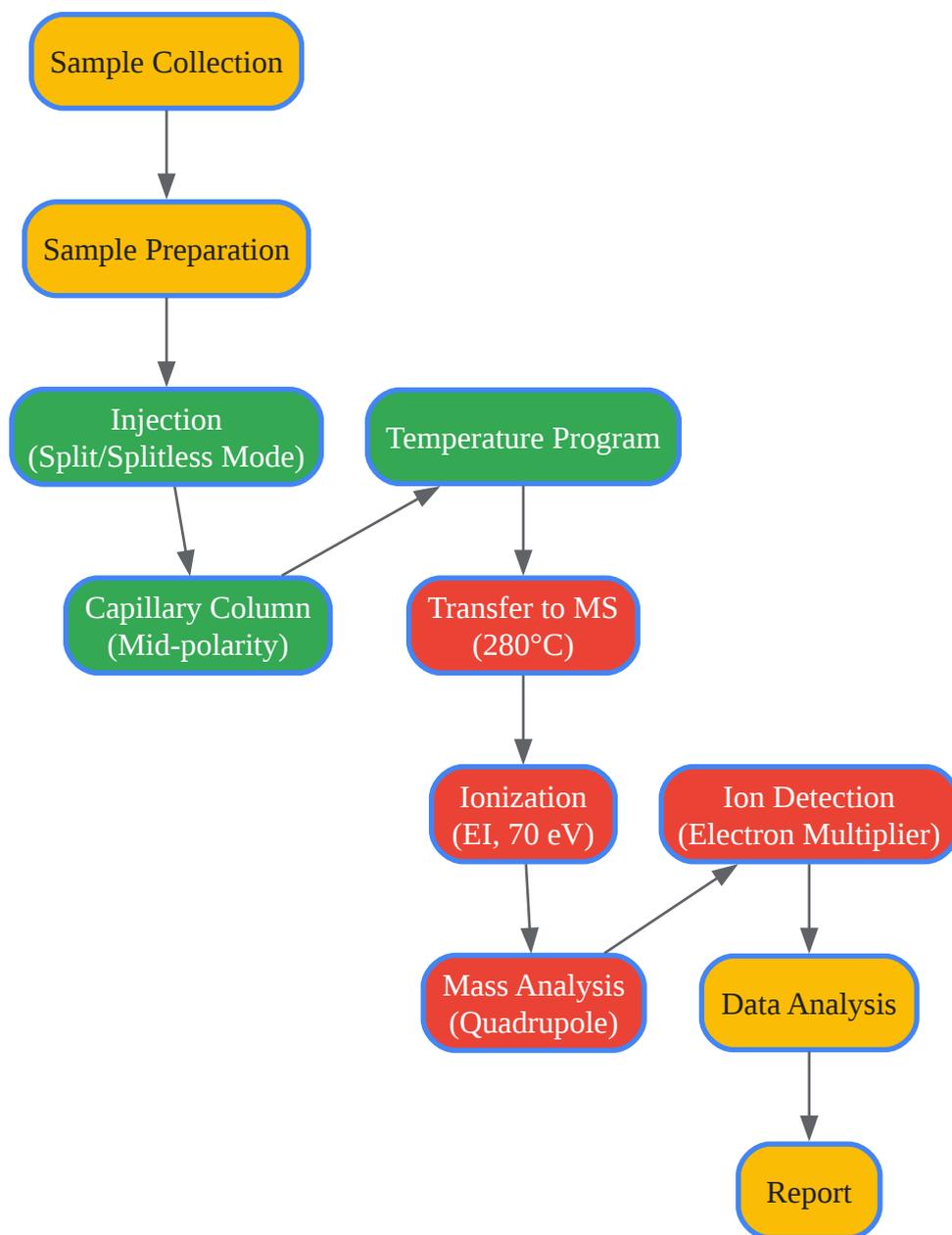
Component	Recommended Setting	Alternative / Note
GC Inlet	Split or Splitless	<b>Splitless mode</b> is preferred for trace analysis. <b>Split mode</b> (with a split ratio of 10:1 to 50:1) can be used for concentrated samples. [6]
Injection Volume	1 $\mu$ L	Can be increased via <b>Programmable Temperature Vaporization (PTV)</b> for higher sensitivity. [8]
Carrier Gas	Helium	Constant linear velocity mode.
GC Column	Mid-polarity stationary phase (e.g., 35% diphenyl / 65% dimethyl polysiloxane) [7]	A robust, mid-polarity phase is generally suitable.

Component	Recommended Setting	Alternative / Note
Oven Program	Initial 40°C (hold 2 min), ramp to 250°C at 15-20°C/min, final hold 2 min.	Optimize ramp rate and temperatures for best separation. [7]
Transfer Line	250°C - 280°C	
Ionization Method	Electron Ionization (EI) at 70 eV [4]	For molecular ion confirmation, Chemical Ionization (CI) is a "soft" alternative. [4] [6]
Mass Analyzer	Quadrupole	Ion Trap or Time-of-Flight (TOF) are also common. [4] [6]
Data Acquisition	Full Scan (e.g., m/z 40-400) for qualitative work. Selected Ion Monitoring (SIM) for quantitation. [5] [6]	

## Data Acquisition and Analysis

- **Qualitative Analysis (Full Scan Mode):**
  - Acquire a **Total Ion Chromatogram (TIC)** by scanning a wide mass range. [5]
  - Identify 2-methoxybutane by its **retention time** and by comparing its mass spectrum to a reference library (e.g., NIST). [4] [5] [6] The NIST database contains a reference mass spectrum for this compound (NIST MS number: 664). [3]
- **Quantitative Analysis (Selected Ion Monitoring Mode):**
  - For higher sensitivity, switch to **SIM** mode. Monitor 3-4 characteristic ions for 2-methoxybutane. [5] [7]
  - The most abundant ion (base peak) is used for quantification, while the others serve as qualifiers to confirm identity. [5] A qualifier ion ratio tolerance of  $\pm 20-30\%$  relative to a standard is typical for confirmation. [7]

The following workflow diagram illustrates the complete analytical procedure.



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## Key Considerations for Method Development

- **Sensitivity vs. Specificity:** Use **Full Scan** for untargeted discovery and **SIM** for sensitive, targeted quantitation. [5] [6]
- **Confirming Molecular Weight:** Standard EI ionization may fragment 2-methoxybutane extensively. If the molecular ion ( $m/z$  88) is weak or absent, employ a **soft ionization** technique like Chemical Ionization (CI) to confirm the molecular weight. [4] [6]

- **Matrix Effects:** For complex or "dirty" samples (e.g., biological fluids, food extracts), using a **tandem mass spectrometer (GC-MS/MS)** can provide higher selectivity by reducing background interference. [4] [6] [9]

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